

Aldrin Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Aldrin
CAS No.:	124-96-9
Cat. No.:	B12811937

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This technical guide provides a comprehensive overview of the solubility of **aldrin**, a legacy organochlorine insecticide, in various organic solvents and water. Designed for researchers, scientists, and professionals in drug development and environmental science, this document compiles quantitative solubility data, details established experimental protocols for solubility determination, and presents logical relationships through visual diagrams.

Introduction to Aldrin

Aldrin is a synthetic chlorinated hydrocarbon that was widely used as a broad-spectrum insecticide from the 1950s until its ban in many countries in the 1970s. It is a persistent organic pollutant (POP) known for its high toxicity, environmental persistence, and tendency to bioaccumulate.[1] Pure **aldrin** is a white, crystalline, odorless solid.[2] Understanding its solubility is critical for assessing its environmental fate, transport, and potential for remediation, as well as for handling and analysis in a laboratory setting.

Quantitative Solubility Data

Aldrin is characterized by its very low solubility in water and high solubility in many organic solvents.[3][4] This lipophilic nature is a key factor in its environmental persistence and bioaccumulation.[3] The following tables summarize the reported solubility of **aldrin** in water and various organic solvents.

Table 1: Solubility of **Aldrin** in Water

Solubility (mg/L)	Temperature (°C)	Reference(s)
0.027	27	[5][6][7]
0.027	20	[1][8]
0.011	20	[9]
0.037	Not Specified	[2]

Note: Some sources report values as low as 0.003% or as high as 170 mg/L, which are considered outliers.[3][4]

Table 2: Solubility of **Aldrin** in Organic Solvents at 25°C (unless otherwise noted)

Solvent	Solubility (g/100 mL)	Reference(s)
Acetone	>60 (at 27°C)	[4][6]
Acetone	68	[2]
Amyl Acetate	30	[2]
Benzene	>60 (at 27°C)	[4][6]
Benzene	83	[2]
Butanone	24	[2]
n-Butanol	9	[2]
Carbon Tetrachloride	105	[2]
Ethanol	5	[2]
Ethylene Dichloride	105	[2]
Pentane	3	[2]
Xylene	>60 (at 27°C)	[4][6]
Xylene	92	[2]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental requirement for its physicochemical characterization. Standardized protocols from organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) ensure data consistency and reliability.

General Principle

For a given solvent, a saturated solution of the compound of interest is prepared at a specific temperature. The concentration of the dissolved compound in the solution is then determined using a suitable analytical method. It is crucial to ensure that the system has reached equilibrium and that the compound is stable under the experimental conditions.

Key Experimental Methods

Two primary methods are recommended by the OECD Guideline 105 for testing of chemicals, depending on the expected solubility of the substance.[3][5][6][8]

- **Flask Method:** This method is suitable for substances with a solubility greater than 10^{-2} g/L. [10] An excess of the test substance is agitated in the solvent at a constant temperature for a sufficient duration to reach equilibrium. The solution is then centrifuged or filtered to remove undissolved particles, and the concentration of the solute in the clear aqueous phase is determined.
- **Column Elution Method:** This method is appropriate for substances with low solubility (less than 10^{-2} g/L).[10] A column is packed with an inert support material coated with an excess of the test substance. The solvent is then passed through the column at a slow, constant rate. The eluate is collected in fractions, and the concentration of the test substance in each fraction is measured until a plateau is reached, indicating saturation.

Analytical Quantification of Aldrin

Due to its chemical structure, gas chromatography (GC) is the most common and effective technique for quantifying **aldrin** in solubility studies.

- **Gas Chromatography with Electron Capture Detector (GC-ECD):** This is a highly sensitive method for detecting halogenated compounds like **aldrin**.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique provides both quantification and structural confirmation of the analyte, ensuring accurate identification.

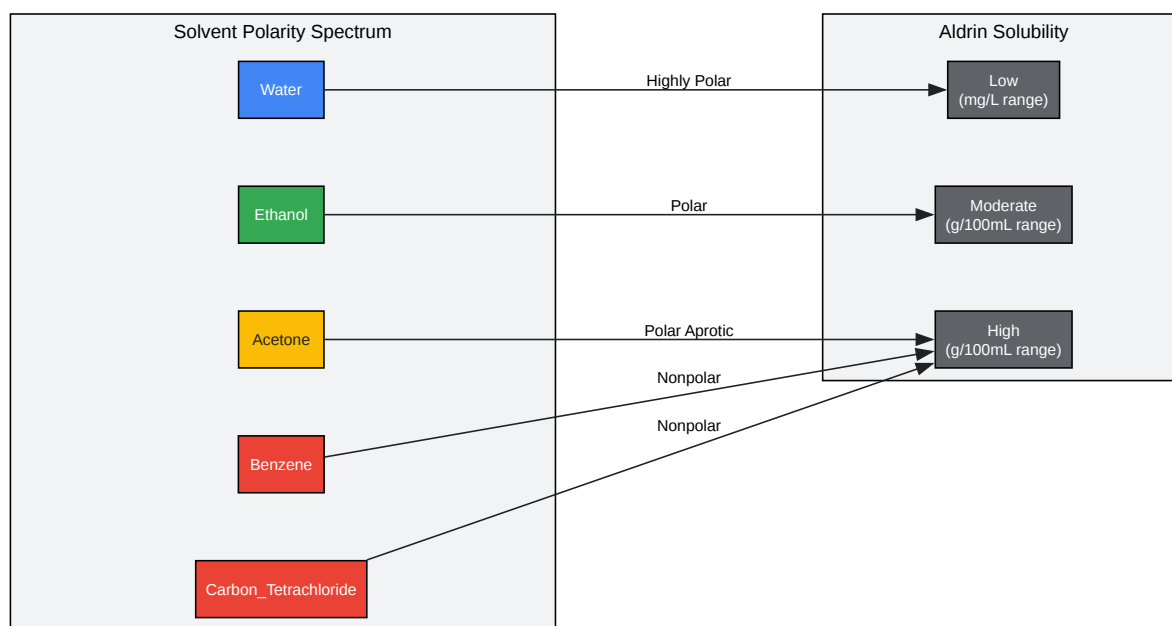
The general procedure involves preparing a calibration curve with known concentrations of **aldrin** standards. The experimental samples are then analyzed, and their concentrations are determined by comparing their responses to the calibration curve.

Visualizations

Aldrin Solubility and Solvent Polarity

The solubility of **aldrin** is strongly influenced by the polarity of the solvent. As a nonpolar compound, it exhibits higher solubility in nonpolar organic solvents and very low solubility in the

highly polar solvent, water. This relationship is a practical application of the "like dissolves like" principle.

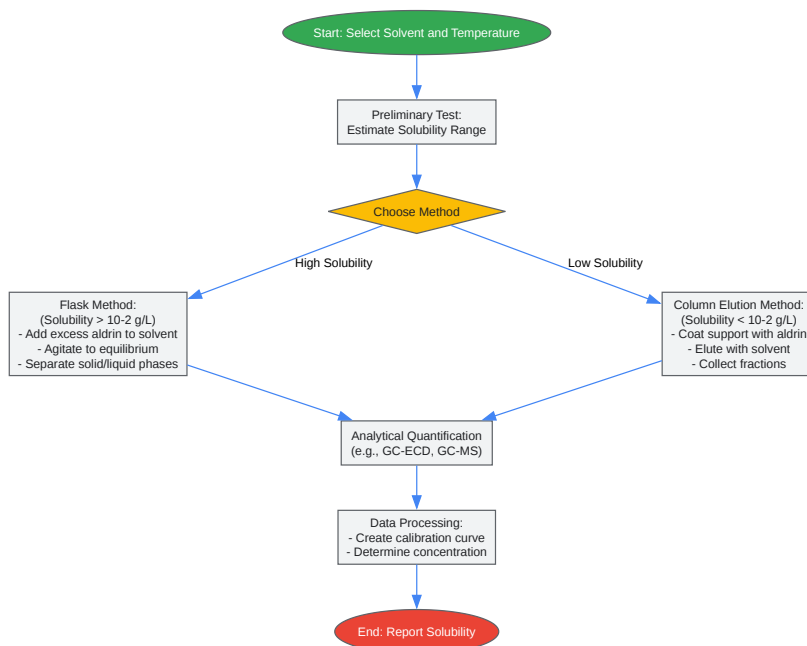


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Caption: Relationship between solvent polarity and **aldrin** solubility.

Experimental Workflow for Solubility Determination

The following diagram outlines the general workflow for determining the solubility of a compound like **aldrin**, based on the OECD 105 guideline.



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Caption: General workflow for determining **aldrin** solubility.

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